

# Application Notes and Protocols: Methyl 2-hydroxy-4-methylvalerate in Fragrance Formulation

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## Compound of Interest

Compound Name: Methyl 2-hydroxy-4-methylvalerate

Cat. No.: B1265614

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## Introduction

**Methyl 2-hydroxy-4-methylvalerate** (CAS No. 40348-72-9) is a volatile compound with potential applications in the fragrance and flavor industry.[1] It is primarily recognized for its sweet, fruity, and somewhat musty odor profile.[2] This document provides detailed application notes and experimental protocols for the evaluation and use of **Methyl 2-hydroxy-4-methylvalerate** in fragrance formulations, intended for researchers and scientists in the field. While primarily used as a flavoring agent, its olfactory characteristics suggest potential for specific applications in perfumery.[3][4]

## Olfactory Profile and Chemical Properties

**Methyl 2-hydroxy-4-methylvalerate** possesses a complex odor profile characterized by the following notes:

- Primary: Sweet, Fruity[2]
- Secondary: Musty, Caramellic, Buttery[2][5]

Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	40348-72-9	[2][3][4][5]
Molecular Formula	C7H14O3	[2][5]
Molecular Weight	146.18 g/mol	[2][5]
Appearance	Colorless liquid	[2]
Odor	Sweet, fruity, musty	[2]
Boiling Point	72.00 °C @ 10.00 mm Hg	[4]
Flash Point	150.00 °F (65.56 °C)	[4]
Vapor Pressure	0.247000 mmHg @ 25.00 °C (est.)	[4]
Specific Gravity	0.95100 to 0.95700 @ 20.00 °C	[4]
Refractive Index	1.42500 to 1.43500 @ 20.00 °C	[4]
Solubility	Slightly soluble in water; soluble in fat and ethanol.	[2][5]

## Application in Fragrance Formulation

While some sources indicate **Methyl 2-hydroxy-4-methylvalerate** is "not for fragrance use" at levels recommended for flavoring, its potential as a fragrance ingredient in specific contexts warrants investigation.[4] It is mainly used as a spice and cosmetic additive in products like perfumes, soaps, shampoos, and skin care products to impart a fragrant and refreshing scent. [3]

## Potential Uses:

- **Fruity Accords:** Its inherent fruity character can be used to enhance or introduce novel nuances to fruity fragrance compositions, particularly those featuring apple, pear, or tropical fruit notes.

- **Gourmand Fragrances:** The sweet, caramellic, and buttery facets make it a candidate for gourmand-type scents, where it can contribute to creamy and confectionery effects.
- **Modifier for Floral and Woody Notes:** In trace amounts, it may serve to soften and round out the profiles of floral or woody accords, adding a subtle, sweet complexity.

## Synergistic Effects:

**Methyl 2-hydroxy-4-methylvalerate** is likely to blend well with other fruity esters, lactones, and vanilla-type materials. Its combination with ingredients such as ethyl acetoacetate, ethyl maltol, and vanillin could create interesting and novel gourmand accords.

## Experimental Protocols

The following protocols are designed to systematically evaluate the potential of **Methyl 2-hydroxy-4-methylvalerate** in fragrance applications.

### Protocol 1: Olfactory Evaluation of Raw Material

**Objective:** To determine the detailed odor profile and intensity of **Methyl 2-hydroxy-4-methylvalerate**.

**Materials:**

- **Methyl 2-hydroxy-4-methylvalerate**
- Ethanol (perfumer's grade)
- Glass smelling strips
- Graduated pipettes
- Beakers

**Procedure:**

- Prepare a 10% dilution of **Methyl 2-hydroxy-4-methylvalerate** in ethanol.
- Dip a clean smelling strip into the dilution, ensuring it is saturated but not dripping.

- Allow the solvent to evaporate for approximately 10-15 seconds.
- Evaluate the odor of the strip at different time intervals (top note, middle note, and base note) over a period of several hours.
- Record detailed olfactory descriptors, intensity (on a scale of 1-10), and any changes in the odor profile over time.

## Protocol 2: Evaluation in a Simple Fragrance Accord

Objective: To assess the impact and blending properties of **Methyl 2-hydroxy-4-methylvalerate** within a basic fragrance structure.

Materials:

- **Methyl 2-hydroxy-4-methylvalerate** (10% dilution in ethanol)
- Standard fragrance ingredients for a simple fruity accord (e.g., ethyl acetate, isoamyl acetate, aldehyde C-14)
- Ethanol (perfumer's grade)
- Glass vials
- Digital scale

Procedure:

- Create a simple fruity base accord according to a known formula.
- Prepare several variations of this accord, each containing a different concentration of the **Methyl 2-hydroxy-4-methylvalerate** dilution (e.g., 0.1%, 0.5%, 1.0%, 2.0%).
- Create a control sample of the base accord without the test material.
- Label all vials clearly.
- Allow the blends to mature for at least 48 hours.

- Evaluate the olfactory profile of each variation against the control on smelling strips, noting any changes in the overall scent, the introduction of new facets, and the impact on the original ingredients.

## Protocol 3: Stability and Performance in a Product Base

Objective: To determine the stability and performance of **Methyl 2-hydroxy-4-methylvalerate** in a representative consumer product base (e.g., a simple shampoo or lotion).

Materials:

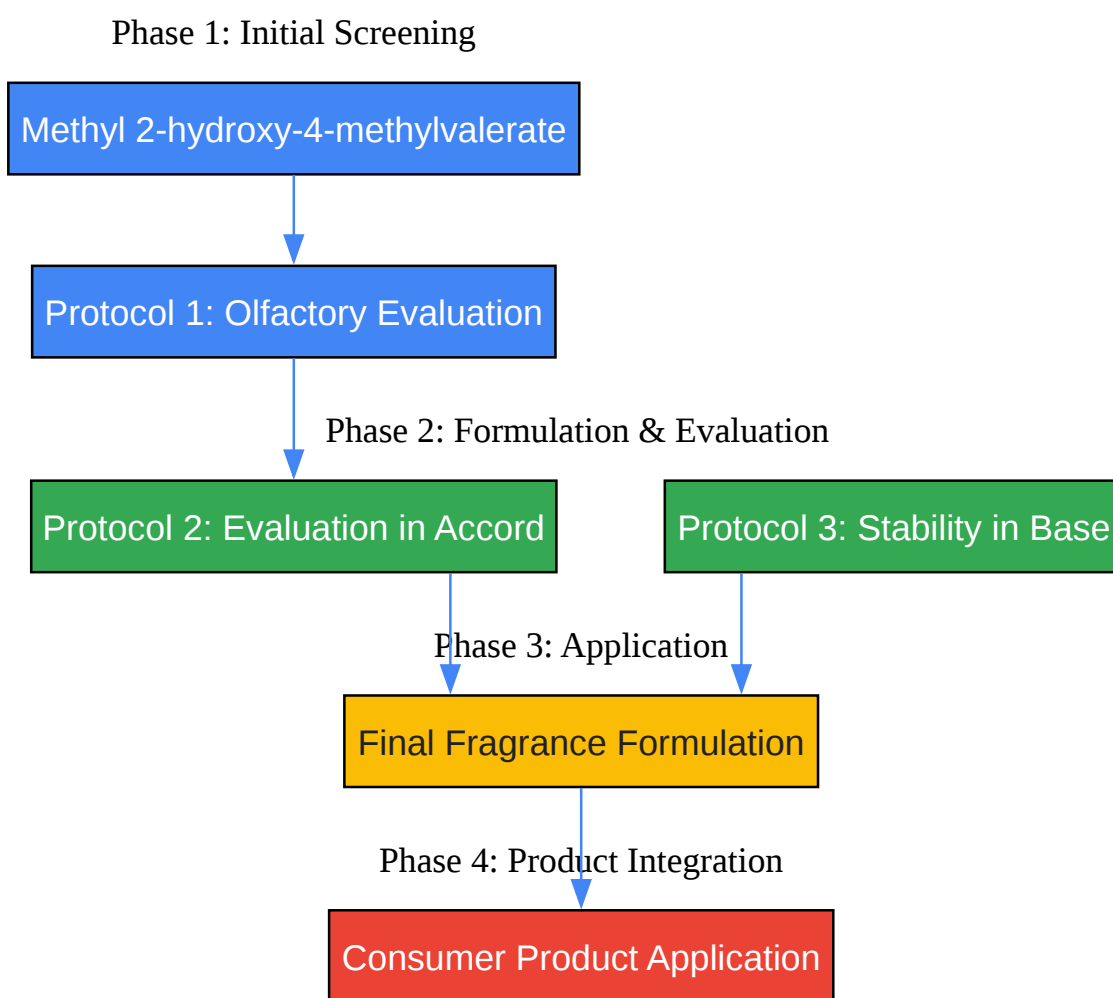
- **Methyl 2-hydroxy-4-methylvalerate**
- Unfragranced shampoo or lotion base
- Control fragrance oil (without the test material)
- Test fragrance oil (containing a known percentage of the test material)
- Glass beakers
- Stirring rods
- Incubator or oven for accelerated stability testing

Procedure:

- Prepare two batches of the product base.
- In the first batch, incorporate the control fragrance oil at a typical concentration (e.g., 0.5%).
- In the second batch, incorporate the test fragrance oil at the same concentration.
- Mix both batches thoroughly until the fragrance is homogeneously dispersed.
- Divide each batch into two sets of samples.
- Store one set of control and test samples at room temperature, protected from light.

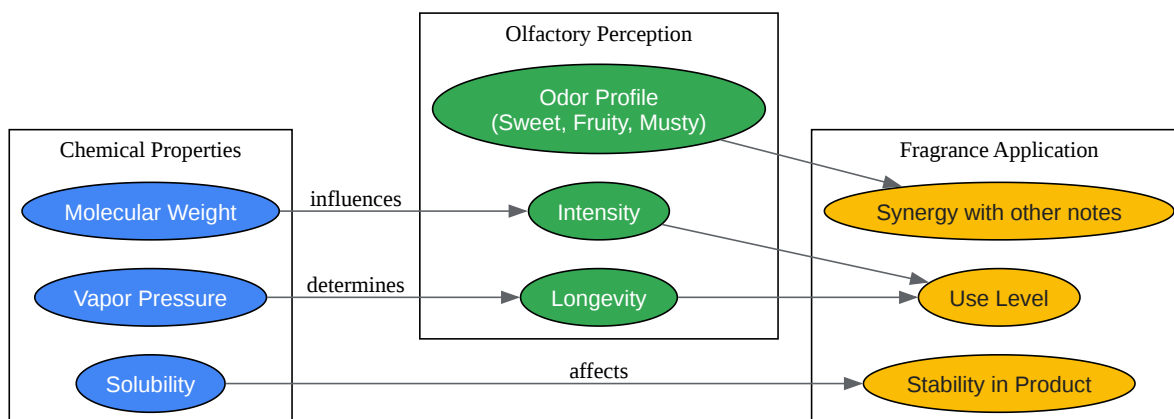
- Store the second set of samples under accelerated aging conditions (e.g., 40°C) for a period of 4 weeks.
- Evaluate the odor of all samples weekly, comparing the test samples to the controls. Note any discoloration, changes in viscosity, or significant alterations in the fragrance profile, which may indicate instability.

## Visualization of Workflows and Relationships



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Caption: Experimental workflow for fragrance ingredient evaluation.



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- To cite this document: BenchChem. [Application Notes and Protocols: Methyl 2-hydroxy-4-methylvalerate in Fragrance Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265614#application-of-methyl-2-hydroxy-4-methylvalerate-in-fragrance-formulation]

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